Physicochemical Profiling of DL-Arabinose: A Structural & Thermodynamic Analysis

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Compound of Interest

Compound Name:	*DL-Arabinose*
CAS No.:	*1114-34-7*
Cat. No.:	*B013635*

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Executive Summary

DL-Arabinose (CAS: 147-81-9 / 20235-19-2) is the racemic mixture of the aldopentose D- and L-arabinose.[1][2] Unlike many chiral sugars that crystallize as conglomerates (separate crystals of D and L), **DL-Arabinose** crystallizes as a true racemic compound.[1][2][3][4][5] This results in a crystal lattice with higher density, higher thermal stability, and lower solubility compared to its pure enantiomers.[1]

For drug development professionals, distinguishing the racemate from the enantiomer is critical, as the physicochemical divergence impacts solubility profiles, bioavailability, and solid-state stability in formulation.[1][2]

Physicochemical Specifications

The following data aggregates experimental values, highlighting the distinct properties of the racemate versus the pure L-enantiomer (the most common natural form).

Table 1: Comparative Physicochemical Properties

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Property	DL-Arabinose (Racemate)	L-Arabinose (Enantiomer)	Technical Significance
Molecular Formula	$C_5H_{10}O_5$	$C_5H_{10}O_5$	Identical stoichiometry.[1][2]
Molecular Weight	150.13 g/mol	150.13 g/mol	N/A
Solid-State Form	Racemic Compound	Enantiopure Crystal	DL form has a unique crystal lattice.[1][2]
Crystal System	Monoclinic ( )	Orthorhombic ( )	Distinct packing arrangements.[1][2][5]
Melting Point ( )	160 – 162.4 °C	158 – 160 °C	Racemate is thermodynamically more stable.[1][2]
Enthalpy of Fusion ( )	314.1 J/g	279.7 J/g	Higher energy barrier to break the DL lattice.[1][2]
Density (Calculated)	1.674 g/cm³	1.625 g/cm³	DL lattice is more tightly packed (~3% denser).[1][2]
Solubility (H_2O)	Lower	Higher	The stable DL lattice resists solvation more strongly.[1][2]
Optical Rotation ( )	0°	+104.5° (mutarotated)	Diagnostic for racemic purity.[1][2]

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> *Critical Insight: The higher density and melting point of **DL-Arabinose** confirm that the heterochiral interactions (D-L) in the crystal lattice are energetically more favorable than homochiral interactions (L-L or D-D).[2]*

Crystallographic Architecture

The formation of a racemic compound implies that every unit cell contains a stoichiometric 1:1 ratio of D and L isomers.

Lattice Topology

- Space Group:

  (Centrosymmetric).[1][2]

- Unit Cell Composition: Contains 4 molecules (2 pairs of enantiomers).[2][3][5]

- Anomeric Selectivity: Despite the complex mutarotation equilibrium in solution (containing

  - and

  - pyranose and furanose forms), **DL-Arabinose** crystallizes exclusively as the

  -pyranose anomer.[1][2]

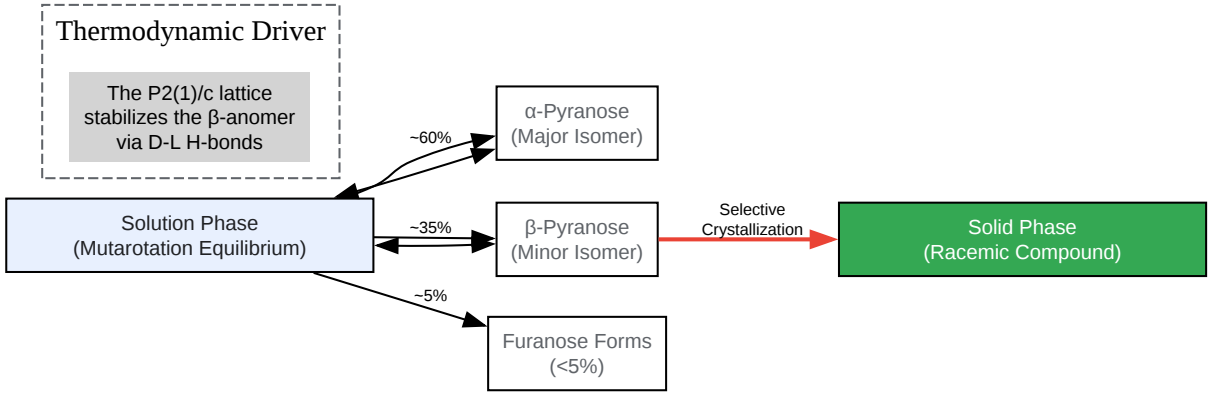
- Packing Motif: The D- and L-isomers are arranged around an inversion center, linked by a dense network of hydrogen bonds.[1][2] This "interlocking" of enantiomers creates a lattice energy of -222.2 kJ/mol, significantly more stable than the -211.4 kJ/mol of the pure enantiomer [1].[1][2]

Visualization of Crystallization Selectivity

The diagram below illustrates the "Anomeric Filtering" effect, where the crystal lattice selectively precipitates only the

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-pyranose form from a complex equilibrium mixture.[1][2]



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Figure 1: The crystallization pathway of **DL-Arabinose**.[1][2][3][5] Note that while

-pyranose is dominant in solution, the crystal lattice exclusively selects the

-pyranose form due to superior packing efficiency.[1][2]

Thermodynamic Stability & Solubility

Understanding the solubility difference is vital for purification processes.[5] Because **DL-Arabinose** is a racemic compound, its solubility behavior deviates from the "Double Solubility Rule" often seen in conglomerates.[1][2][6]

The Solubility Isotherm

In a racemic compound, the solubility of the racemate (

) is generally lower than that of the pure enantiomer (

) because the solid phase is more stable.[1][2]

- Conglomerate (e.g., Xylose):

  [1][2]

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- Racemic Compound (Arabinose):

  (in many solvents)[1][2]

This has practical implications for chiral resolution. You cannot easily resolve **DL-Arabinose** by preferential crystallization (entrainment) because the heterochiral lattice is too stable.[2]

Thermal Analysis (DSC)

Differential Scanning Calorimetry (DSC) is the gold standard for identification.[2]

- Protocol: Heat at 10 °C/min under N_2.
- Signal: Look for a single endothermic peak at 162 °C.[1]
- Differentiation: A physical mixture of separate D and L crystals (if not co-crystallized) would show a melting endotherm at the eutectic temperature (lower than 158 °C) before converting to the racemic compound, but a pre-formed DL crystal melts sharply at the higher temperature.[1][2]

Analytical Methodologies

To validate the identity and purity of **DL-Arabinose**, the following multi-modal workflow is recommended.

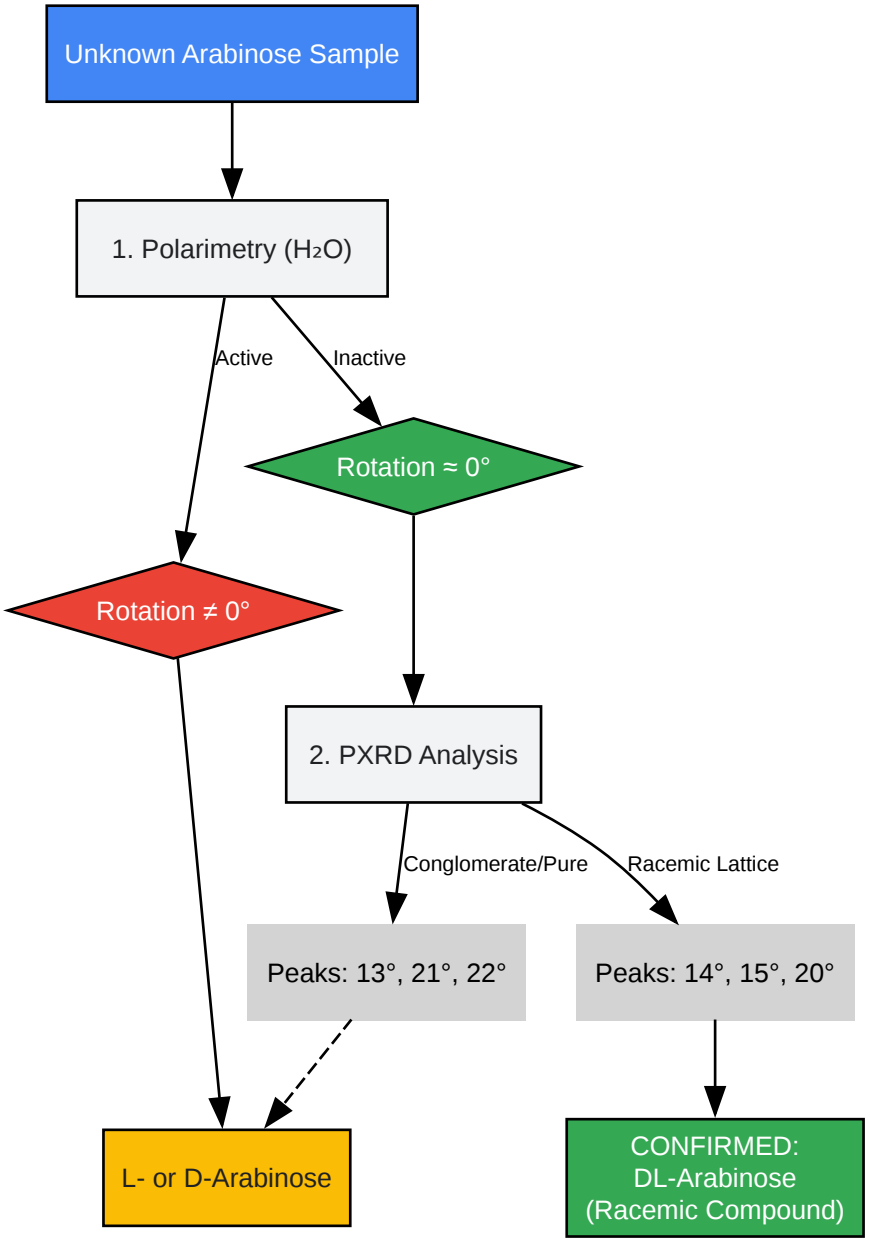
Table 2: Quality Control Protocols

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Method	Target Parameter	Acceptance Criterion
Polarimetry	Optical Purity	(c=10, H_2O)
PXRD	Crystal Form	Characteristic peaks at 2 = 14°, 15°, 20°.[1][2][5] (Distinct from L-Arabinose peaks at 13°, 21°, 22°) [1].[1][2][5]
HPLC-RI	Chemical Purity	Single peak; Retention time matches standard.[1][2]
qNMR	Structure	^1H NMR in D_2O shows anomeric protons.[1][2] Integration must confirm 1:1 ratio if using chiral shift reagents.[1]

Diagnostic Workflow

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Figure 2: Decision tree for identifying **DL-Arabinose** solid forms.

References

- Crystallization Behavior and Crystallographic Properties of **DL-Arabinose** and DL-Xylose. Source: ACS Crystal Growth & Design (2022).[1][2][3] Key Data: Crystal structure (P21/c), melting point (162.36°C), and solubility comparisons.[1][2] [Link][1][2][3]

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- PubChem Compound Summary: **DL-Arabinose**. Source: National Library of Medicine. Key Data: CAS Registry Numbers and chemical descriptors.[1][7][8][9] [Link][1][2]

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